Application Note: Analysis of Coal Tar Using Gas Chromatography-Mass Spectrometry

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Coal tar
Cat. No.:	B1181347

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Abstract

Coal tar, a viscous black liquid obtained from the destructive distillation of coal, is a highly complex mixture of organic compounds. Its chemical composition includes polycyclic aromatic hydrocarbons (PAHs), phenols, heterocyclic compounds, and aliphatic hydrocarbons. Accurate and detailed analysis of **coal tar** is crucial for various industries, including chemical manufacturing, construction, and environmental monitoring, as many of its constituents are toxic and carcinogenic. This application note provides a detailed protocol for the qualitative and quantitative analysis of **coal tar** using gas chromatography-mass spectrometry (GC-MS), a powerful analytical technique for separating and identifying volatile and semi-volatile organic compounds.

Introduction

Gas chromatography-mass spectrometry (GC-MS) is an ideal analytical method for the comprehensive analysis of complex mixtures like **coal tar**.[1][2][3] The gas chromatograph separates the individual components of the mixture based on their boiling points and interactions with the stationary phase of the analytical column. The mass spectrometer then fragments the eluted compounds and separates the resulting ions based on their mass-to-charge ratio, providing a unique mass spectrum for each component that allows for its identification and quantification. The complexity of **coal tar** often necessitates high-resolution capillary columns and optimized temperature programs to achieve adequate separation of its numerous components.[4][5] In some cases, comprehensive two-dimensional gas chromatography (GCxGC) may be employed for even greater resolving power.[6][7]

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Experimental Protocols

This section details the necessary steps for analyzing **coal tar** samples by GC-MS, from sample preparation to data analysis.

Sample Preparation

Proper sample preparation is critical for obtaining accurate and reproducible results. **Coal tar** samples are highly viscous and often contain particulate matter that can damage the GC-MS system.[8]

Materials:

- **Coal tar** sample

- Dichloromethane (CH_2Cl_2), HPLC grade or equivalent[9]

- Anhydrous sodium sulfate

- Vortex mixer

- Centrifuge

- Syringe filters (0.45 µm)

- Autosampler vials with caps

Protocol:

- Accurately weigh approximately 100 mg of the **coal tar** sample into a glass vial.

- Add 10 mL of dichloromethane to the vial.

- Cap the vial and vortex for 2 minutes to ensure thorough mixing and dissolution.

- If the sample contains suspended particles, centrifuge the solution at 3000 rpm for 10 minutes.

- Carefully transfer the supernatant to a clean vial.

- Pass the extract through a syringe filter to remove any remaining particulate matter.

- The filtered extract is now ready for GC-MS analysis. For quantitative analysis, a dilution to approximately 10 µg/mL may be necessary.[8]

For a more detailed characterization, the **coal tar** sample can be fractionated into different compound classes (e.g., aliphatics, aromatics, esters, and polar compounds) using column chromatography with silica gel and alumina as stationary phases and eluting with solvents of increasing polarity such as n-pentane, benzene, ethyl acetate, and methanol.[1][10]

GC-MS Instrumentation and Parameters

The following tables provide typical instrument parameters for the GC-MS analysis of **coal tar**. These parameters may require optimization based on the specific instrument and column used.

Table 1: Gas Chromatograph (GC) Parameters

Parameter	Setting 1	Setting 2
Column	VF-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness)[1]	Agilent J&W Select PAH (15 m x 0.15 mm ID, 0.10 µm film thickness)[4]
Carrier Gas	Helium[1][9]	Helium
Flow Rate	1.0 mL/min (constant flow)[9]	Not specified
Injector Type	Split/Splitless	Split/Splitless
Injector Temperature	280 °C[1]	300 °C[7]
Injection Volume	1.0 µL[1][9]	0.1 - 1 µL[4][5]
Split Ratio	15:1[1]	5:1[7]
Oven Program	80 °C (hold for 0 min), ramp to 230 °C at 15 °C/min (hold for 1 min), then ramp to 300 °C at 10 °C/min (hold for 8 min)[9]	Optimized for PAH separation (specifics not detailed in source)[4]

Table 2: Mass Spectrometer (MS) Parameters

| Parameter	Setting 1	Setting 2
Ionization Mode	Electron Ionization (EI)[1]	Electron Ionization (EI)[3]
Ionization Energy	70 eV[1][9]	70 eV[7]
Ion Source Temperature	230 °C[9]	250 °C[7]
Mass Scan Range	m/z 40-650[1]	m/z 35-350[4]
Solvent Delay	3 min[1]	Not specified

Data Presentation

The analysis of **coal tar** by GC-MS can identify and quantify a wide range of organic compounds. The following table summarizes the typical composition of **coal tar** as reported in the literature.

Table 3: Typical Composition of **Coal Tar** Determined by GC-MS

Compound Class	Percentage (%) in Coal Tar	Key Compounds Identified
Aliphatic Hydrocarbons	17.33 - 18.12[1]	C6-C28 paraffin hydrocarbons, alkenes, alicyclic compounds
Aromatic Hydrocarbons	27.41 - 34.15[1]	Phenylmethane, p-xylene, naphthalene and its derivatives
Polycyclic Aromatic Hydrocarbons (PAHs)	Varies significantly	Naphthalene, biphenyl, acenaphthylene, fluorene, phenanthrene, anthracene, fluoranthene, pyrene, benzo[a]pyrene[11]
Phenols	Varies	Phenol, cresols, xylenols
Esters	5.95[1]	Various acid esters
Polar Compounds	5.48[1]	Not specified
Asphaltene	36.30[1]	Not typically analyzed by GC-MS

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the components in **coal tar** analysis.
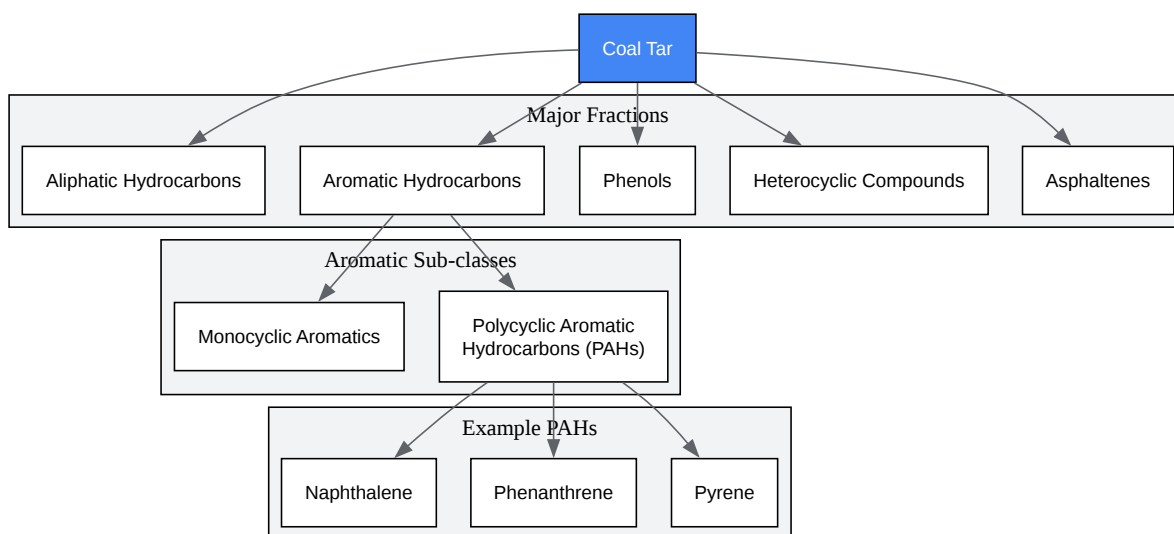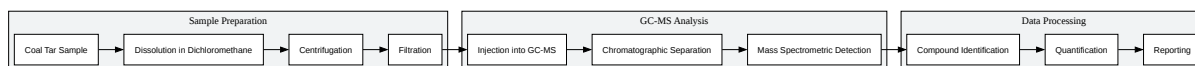
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- To cite this document: BenchChem. [Application Note: Analysis of Coal Tar Using Gas Chromatography-Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181347#gas-chromatography-mass-spectrometry-for-coal-tar-analysis]

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